

# Application Notes and Protocols: Safe Handling and Storage of Iron Pentacarbonyl

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## Compound of Interest

Compound Name: *Iron pentacarbonyl*

Cat. No.: *B077669*

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## Introduction:

**Iron pentacarbonyl** ( $\text{Fe}(\text{CO})_5$ ) is a highly useful precursor in organic synthesis and for the creation of purified iron compounds.[1][2] However, its utility is matched by its significant hazards. It is a volatile, flammable, and highly toxic liquid that is sensitive to air, light, and heat. [3][4][5][6][7][8] Spontaneous ignition in air, delayed health effects, and potential for fatal exposure through inhalation, ingestion, or skin absorption necessitate stringent safety protocols.[3][4][5] These application notes provide detailed procedures and data to ensure the safe handling and storage of **iron pentacarbonyl** in a laboratory setting.

## Hazard Identification and Quantitative Data

Understanding the physical, chemical, and toxicological properties of **iron pentacarbonyl** is critical for safe handling. The following tables summarize key quantitative data.

### Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Chemical Formula	Fe(CO) <sub>5</sub>	[1][6]
Molar Mass	195.90 g/mol	[1][6]
Appearance	Straw-yellow to dark red, oily liquid	[4][5][9][10]
Odor	Pungent, musty	[1][6]
Boiling Point	103 °C (217 °F)	[1][11]
Melting Point	-21 °C (-5.8 °F)	[1][9][11]
Vapor Pressure	40 mmHg at 30.6 °C	[1][4][6][9]
Vapor Density	6.74 (Air = 1)	[4][9][11]
Specific Gravity	1.457 - 1.490	[9][11]
Water Solubility	Insoluble	[1][6][9][10]
Solubility	Soluble in most organic solvents	[1][5][6]

## Table 2: Fire and Explosion Hazard Data

Property	Value	Source(s)
Flash Point	-15 °C (5 °F)	<a href="#">[1]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Autoignition Temp.	49 °C (120.2 °F)	<a href="#">[1]</a> <a href="#">[11]</a>
Flammability Limits	LEL: 3.7%, UEL: 12.5%	<a href="#">[1]</a> <a href="#">[11]</a>
NFPA 704 Rating	Health: 4, Flammability: 3, Instability: 1	<a href="#">[1]</a>
Hazards	Flammable liquid and vapor. <a href="#">[4]</a> <a href="#">[7]</a> Vapors may travel to an ignition source and flash back. <a href="#">[3]</a> Containers may explode in fire. <a href="#">[3]</a> May ignite spontaneously in air. <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[9]</a>	

**Table 3: Toxicity and Exposure Limit Data**

Parameter	Value	Source(s)
Routes of Exposure	Inhalation, Skin Absorption, Ingestion	[3][5][12]
Acute Effects	Dizziness, headache, nausea, vomiting. Delayed onset (12-36 hours) of fever, cough, pulmonary edema, and respiratory failure.[3][4][5][9][13]	
Chronic Effects	Potential damage to lungs, liver, kidneys, and central nervous system.[3][4][13]	
LD <sub>50</sub> (Oral, Rat)	25-40 mg/kg	[4][14]
LD <sub>50</sub> (Dermal, Rabbit)	56 mg/kg	[4][14]
LC <sub>50</sub> (Inhalation, Rat)	10 ppm / 4H	[4]
NIOSH REL (10-hr TWA)	0.1 ppm	[3][15]
NIOSH STEL (15-min)	0.2 ppm	[3][15]
ACGIH TLV (8-hr TWA)	0.1 ppm	[3][13][15]
ACGIH STEL	0.2 ppm	[3][13][15]
IDLH	0.4 ppm	[9]

## Experimental Protocols: Safe Handling and Use

Adherence to the following protocols is mandatory when working with **iron pentacarbonyl**.

### Protocol 2.1: Engineering Controls and Work Area Setup

- Designated Area: All work with **iron pentacarbonyl** must be conducted in a designated area, such as a chemical fume hood, with signage indicating the specific hazards.

- Ventilation: A certified chemical fume hood with adequate face velocity is required. All operations, including transfers and manipulations, must be performed within the sash of the hood.[3][4]
- Ignition Sources: Absolutely no sources of ignition (open flames, hot plates, spark-producing equipment) are permitted in the designated area.[3][4][7] Use only explosion-proof electrical equipment and non-sparking tools.[3][4][10][14]
- Static Electricity: Ground and bond all metal containers and transfer equipment to prevent static discharge.[3][7][14][15]
- Emergency Equipment: An emergency eyewash station and safety shower must be immediately accessible and tested regularly.[3][4][15][16] Fire extinguishing media (dry chemical, CO<sub>2</sub>, or alcohol-resistant foam) must be readily available.[3]

## Protocol 2.2: Personal Protective Equipment (PPE)

A comprehensive PPE program is essential. The following must be worn at all times when handling **iron pentacarbonyl**:

- Hand Protection: Wear double gloves. Use a pair of neoprene or nitrile rubber gloves as the primary barrier.[15][16] Consult the glove manufacturer's compatibility charts. Change gloves immediately if contamination is suspected.
- Eye and Face Protection: Wear chemical splash goggles and a face shield to protect against splashes and vapor exposure.[4][12][15]
- Skin and Body Protection: Wear a flame-resistant lab coat, long-sleeved clothing, and closed-toe shoes.[3][4][12][15] For tasks with a higher risk of splashing, chemical-resistant coveralls are recommended.
- Respiratory Protection: If there is a potential for exposure above 0.1 ppm, a MSHA/NIOSH-approved supplied-air respirator with a full facepiece operated in a positive-pressure mode is required.[3] Standard air-purifying respirators are not sufficient.

## Protocol 2.3: General Handling and Transfer

- Inert Atmosphere: Before opening, flush the container with an inert gas like nitrogen or argon.[10] Handle and store the chemical under an inert atmosphere whenever possible.[3][7][8]
- Aliquotting: Use an automated pumping system or a syringe/cannula technique for transfers to minimize exposure.[3] Never pour directly from a large container to a small one.
- Container Sealing: After use, carefully reseal containers, ensuring they are airtight, and store them upright.[8][12]
- Decontamination: Thoroughly decontaminate all equipment that has come into contact with **iron pentacarbonyl**. Wash hands and any potentially exposed skin areas immediately after handling.[3]

## Storage Procedures

Proper storage is crucial to prevent decomposition, fire, and accidental exposure.

### Protocol 3.1: Storage Conditions

- Location: Store in a cool, dry, dark, and well-ventilated area designated for flammable liquids.[3][4][7][12]
- Temperature: Recommended storage temperature is between 2-8 °C in a refrigerator approved for flammable materials.[7][8]
- Atmosphere: Store under an inert gas, such as nitrogen, to prevent contact with air.[3][4][8][12]
- Containers: Keep in tightly closed, airtight containers.[3][4][6][7][8] If the primary container is breakable, place it inside a closed, unbreakable secondary container.[12]
- Segregation: Store away from incompatible materials.

### Table 4: Incompatible Materials

Material Class	Examples	Hazard	Source(s)
Oxidizing Agents	Perchlorates, Peroxides, Nitrates, Halogens	Violent reaction, fire, explosion	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[11]</a> <a href="#">[15]</a>
Strong Bases	Sodium Hydroxide, Potassium Hydroxide	Violent reaction	<a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[11]</a>
Acids	Acetic Acid	Decomposes, potential for pyrophoric powder formation	<a href="#">[3]</a> <a href="#">[9]</a>
Other	Amines, Water, Nitrogen Oxide, Halogens	Violent reactions	<a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[11]</a> <a href="#">[15]</a>

## Emergency Protocols

Immediate and correct response to an emergency is critical to minimizing harm.

### Protocol 4.1: Spill Response

- Evacuation: Immediately evacuate all non-essential personnel from the spill area.[\[3\]](#)[\[9\]](#)
- Ignition Sources: Eliminate all ignition sources.[\[3\]](#)[\[9\]](#)
- Ventilation: Ensure the area is well-ventilated, but do not create strong air currents that could spread the vapor.
- PPE: Don appropriate PPE, including a self-contained breathing apparatus (SCBA), before entering the spill area.[\[5\]](#)[\[12\]](#)
- Containment: For small spills, cover with a dry, inert absorbent material such as dry lime, sand, or soda ash.[\[3\]](#) Do NOT use combustible absorbents like sawdust.[\[12\]](#)
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, sealable container for hazardous waste disposal.[\[3\]](#)[\[4\]](#)

- Decontamination: Ventilate and wash the spill area thoroughly once the cleanup is complete.  
[3]
- Reporting: Report the incident to the appropriate safety personnel.

## Protocol 4.2: First Aid Measures

Note: Medical attention is required for ALL exposures. Effects may be delayed by 12 to 36 hours.[4][9]

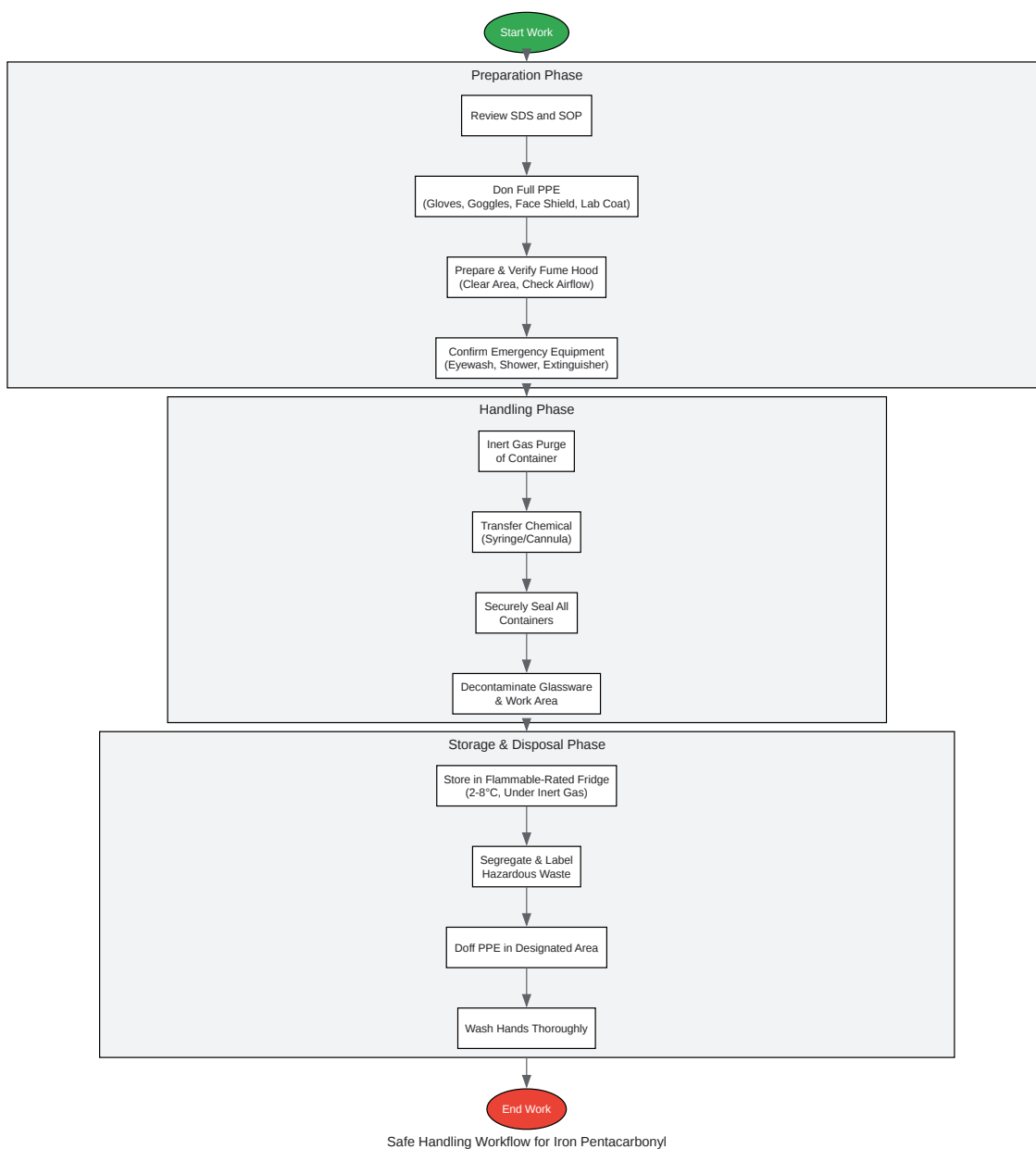
- Inhalation:
  - Move the victim to fresh air immediately.[5][9]
  - If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration.[4][9]
  - Seek immediate medical attention.[4]
- Skin Contact:
  - Immediately remove all contaminated clothing.[5][9]
  - Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.[4][5][9]
  - Seek immediate medical attention.[4]
- Eye Contact:
  - Immediately flush eyes with lukewarm water for at least 15 minutes, holding eyelids open.  
[4][5][9]
  - Remove contact lenses if possible.[5]
  - Seek immediate medical attention.[4][5]
- Ingestion:



- Do NOT induce vomiting.[5][8]
- If the person is conscious, rinse their mouth with water and give 4 to 8 ounces of water or milk to drink.[5][8]
- Never give anything by mouth to an unconscious person.[4][8]
- Seek immediate medical attention.[2][4]

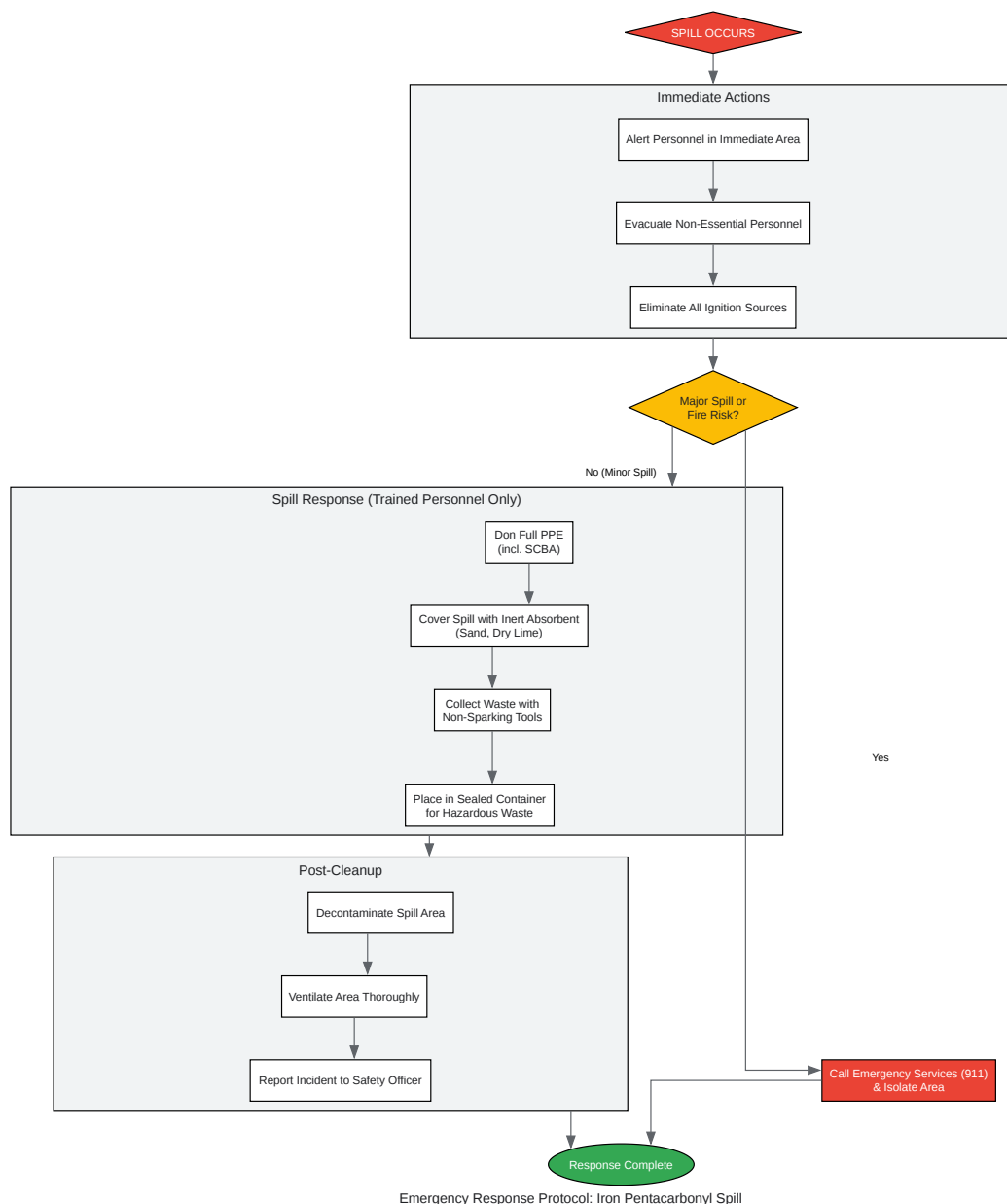
## Visualized Workflows

The following diagrams illustrate key safety workflows for handling **iron pentacarbonyl**.



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Caption: A logical workflow for the safe handling of **iron pentacarbonyl** from preparation to disposal.



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